

An In-depth Technical Guide to 4-Nitrobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrobenzonitrile

Cat. No.: B1214597

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data, a conceptual experimental workflow, and a logical diagram relevant to the study and application of **4-Nitrobenzonitrile**, a key intermediate in various chemical syntheses.

Core Molecular Data

4-Nitrobenzonitrile is an organic compound featuring a benzene ring substituted with a nitrile (-CN) and a nitro (-NO₂) group. This structure makes it a valuable precursor in the synthesis of pharmaceuticals, dyes, and agrochemicals.^{[1][2]}

Table 1: Molecular and Physical Properties of **4-Nitrobenzonitrile**

Property	Value	References
Molecular Formula	C ₇ H ₄ N ₂ O ₂	[1] [3] [4] [5] [6]
Molecular Weight	148.12 g/mol	[1] [3] [4]
Alternate Names	4-Cyanonitrobenzene, p-Nitrobenzonitrile	[3] [4] [5]
CAS Number	619-72-7	[3] [4] [5]
Appearance	Light yellow to white crystalline powder	[1] [6] [7]
Melting Point	142 - 147 °C	[1]
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and acetone. [2] [7]	

Conceptual Experimental Protocol: Synthesis via Sandmeyer Reaction

The following outlines a generalized methodology for the synthesis of **4-Nitrobenzonitrile** from 4-nitroaniline, a common laboratory-scale preparation.

Objective: To synthesize **4-Nitrobenzonitrile** by diazotization of 4-nitroaniline followed by a Sandmeyer reaction.

Materials:

- 4-nitroaniline
- Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- Copper(I) cyanide (CuCN)
- Sodium cyanide (NaCN)

- Ice
- Distilled water
- Organic solvent (e.g., Dichloromethane)
- Sodium sulfate (Na_2SO_4)

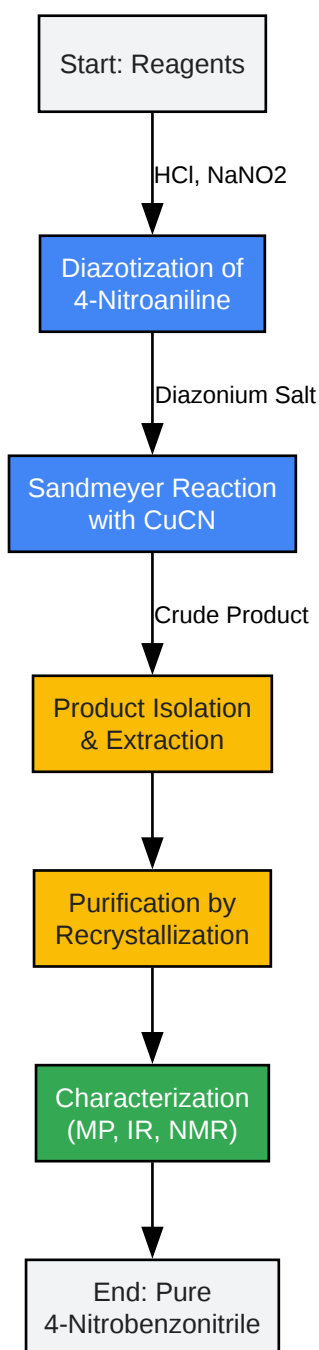
Procedure:

- Diazotization:
 - Dissolve 4-nitroaniline in a solution of hydrochloric acid and water.
 - Cool the mixture in an ice bath to 0-5 °C.
 - Slowly add an aqueous solution of sodium nitrite dropwise while maintaining the low temperature. Stir continuously until the reaction is complete, indicated by a positive starch-iodide paper test for nitrous acid.
- Sandmeyer Reaction:
 - In a separate flask, prepare a solution of copper(I) cyanide and sodium cyanide in water.
 - Slowly add the cold diazonium salt solution from the previous step to the cyanide solution.
 - Allow the reaction mixture to warm to room temperature and then heat gently to ensure completion of the reaction, observed by the cessation of nitrogen gas evolution.
- Isolation and Purification:
 - Cool the reaction mixture and extract the product into an organic solvent such as dichloromethane.
 - Wash the organic layer with water and then with a dilute sodium hydroxide solution to remove any unreacted starting materials or byproducts.
 - Dry the organic layer over anhydrous sodium sulfate.

- Remove the solvent by rotary evaporation to yield the crude **4-Nitrobenzonitrile**.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain pure crystals.
- Characterization:
 - Determine the melting point of the purified product and compare it with the literature value.
 - Analyze the product using techniques such as Infrared (IR) spectroscopy to identify the characteristic nitrile and nitro group stretches, and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the aromatic structure.

Visualized Logical Workflow

The following diagram illustrates the key stages in a typical workflow for the synthesis and analysis of **4-Nitrobenzonitrile**.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis and analysis of **4-Nitrobenzonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 619-72-7: 4-Nitrobenzonitrile | CymitQuimica [cymitquimica.com]
- 3. 4-Nitrobenzonitrile | C₇H₄N₂O₂ | CID 12090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. Benzonitrile, 4-nitro- [webbook.nist.gov]
- 6. shuangdingchemistry.com [shuangdingchemistry.com]
- 7. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Nitrobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214597#4-nitrobenzonitrile-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com